

CeMMEC1 solubility and stock solution preparation

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Compound of Interest

Compound Name: CeMMEC1

Cat. No.: B162595

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Application Notes and Protocols for CeMMEC1

For Researchers, Scientists, and Drug Development Professionals

Introduction

CeMMEC1 is a potent and selective small molecule inhibitor of the second bromodomain (BD2) of TATA-box binding protein associated factor 1 (TAF1). TAF1 is the largest subunit of the transcription factor IID (TFIID) complex, a critical component of the RNA polymerase II transcription machinery. The bromodomain of TAF1 plays a key role in recognizing acetylated lysine residues on histones and other proteins, thereby regulating gene expression. By targeting the TAF1 bromodomain, **CeMMEC1** offers a valuable tool for investigating the role of TAF1 in various biological processes, including cell cycle progression, apoptosis, and oncogenesis. These application notes provide detailed information on the solubility of **CeMMEC1**, preparation of stock solutions, and protocols for its use in cell-based assays.

Physicochemical Properties and Solubility

A clear understanding of **CeMMEC1**'s physical and chemical properties is essential for its effective use in experimental settings.

Property	Value	Reference
Molecular Weight	336.35 g/mol	[1]
Formula	C ₁₉ H ₁₆ N ₂ O ₄	[1]
CAS Number	440662-09-9	[1]
Appearance	White to off-white solid	[2]

Solubility Data

CeMMEC1 exhibits good solubility in dimethyl sulfoxide (DMSO). It is recommended to use fresh, anhydrous DMSO for the preparation of stock solutions to ensure maximum solubility, as hygroscopic DMSO can negatively impact solubility.[2]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	33.63	100	[1]
DMSO	100	297.32	Ultrasonic assistance may be required.[2][3]
DMSO	23	61.69	For CeMMEC1 HCl salt.[4]

Stock Solution Preparation

Accurate preparation of stock solutions is critical for obtaining reproducible experimental results. The following tables provide a guide for preparing **CeMMEC1** stock solutions at various concentrations. Note that batch-specific molecular weights may vary slightly, which can affect the required solvent volumes.[1]

Stock Solution Preparation Table (Based on MW: 336.35 g/mol)

Target Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.97 mL	14.87 mL	29.73 mL
5 mM	0.59 mL	2.97 mL	5.95 mL
10 mM	0.30 mL	1.49 mL	2.97 mL
50 mM	0.06 mL	0.30 mL	0.59 mL
100 mM	0.03 mL	0.15 mL	0.30 mL

Protocol for Preparing a 10 mM Stock Solution:

- Weigh out 1 mg of **CeMMEC1** powder.
- Add 0.30 mL of fresh, anhydrous DMSO to the vial.
- Vortex or sonicate the solution until the compound is completely dissolved.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

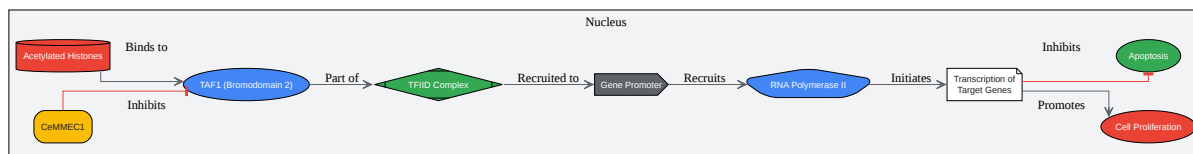
Storage and Stability:

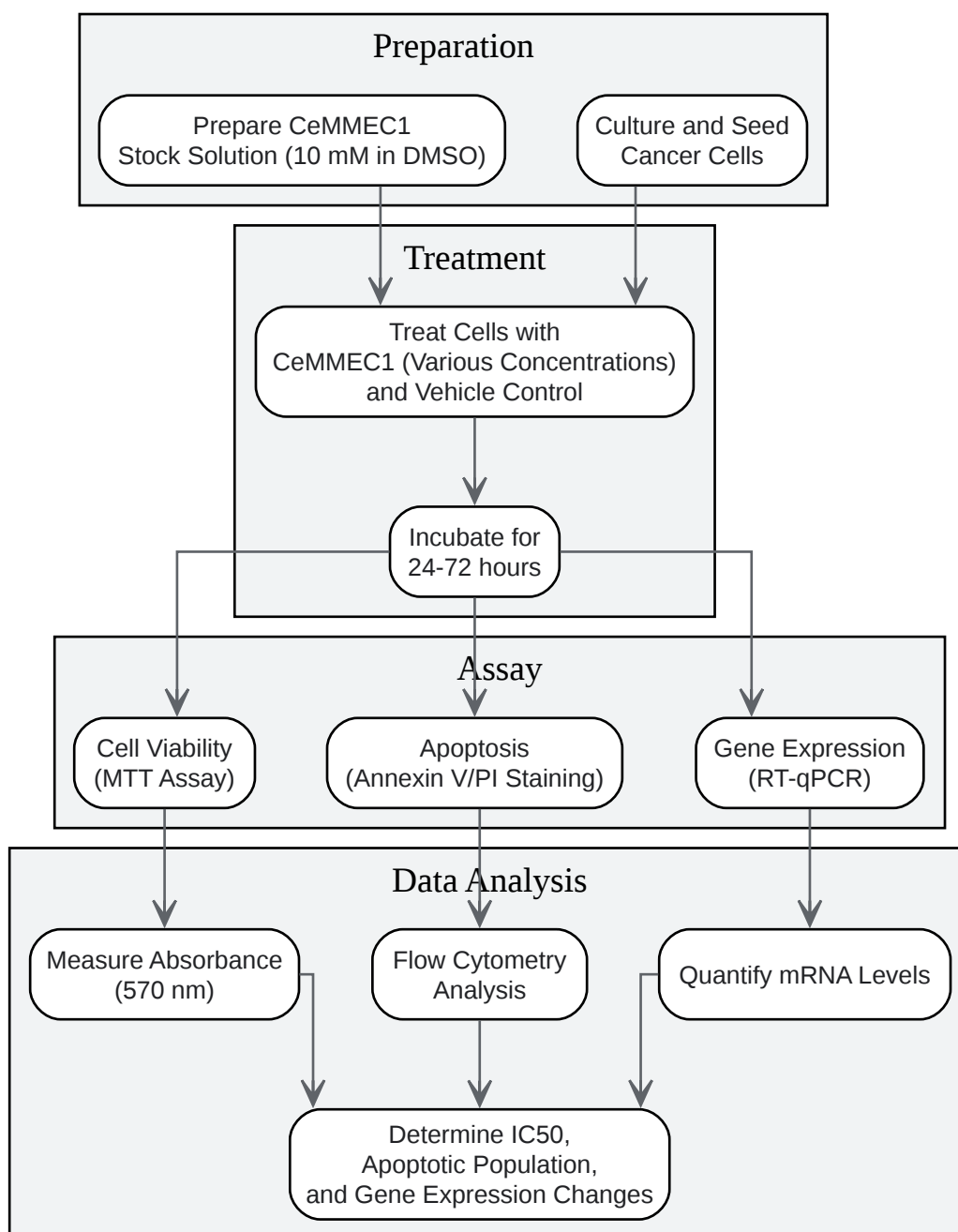
- Solid Powder: Store at -20°C for up to 3 years.[\[2\]](#)
- Stock Solutions (in DMSO): Store at -80°C for up to 2 years, or at -20°C for up to 1 year.[\[2\]](#) It is recommended to use aliquots to prevent degradation from multiple freeze-thaw cycles.

Mechanism of Action and Signaling Pathway

CeMMEC1 functions as a selective inhibitor of the second bromodomain of TAF1. TAF1 is a crucial component of the TFIID complex, which is essential for the initiation of transcription by RNA polymerase II. The bromodomains of TAF1 recognize and bind to acetylated lysine residues on histone tails, a key step in chromatin remodeling and gene activation.

By binding to the second bromodomain of TAF1, **CeMMEC1** prevents the recruitment of the TFIID complex to the promoters of specific genes. This leads to the downregulation of the expression of TAF1 target genes, which are often involved in cell proliferation and survival. Consequently, inhibition of TAF1 by **CeMMEC1** can lead to cell cycle arrest and apoptosis in cancer cells.[5]





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